

An In-depth Technical Guide to the Physical and Chemical Properties of Persicogenin

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Persicogenin**, a naturally occurring flavanone with demonstrated biological activities. The information is compiled from various scientific databases and suppliers, offering a centralized resource for researchers in medicinal chemistry, pharmacology, and drug development.

Chemical and Physical Properties

Persicogenin, a flavonoid found in plants such as Rhus retinorrhoea, Prunus persica, and Chromolaena odorata, possesses a range of properties crucial for its handling, characterization, and application in research settings.[1][2] Quantitative data are summarized in the tables below for ease of reference.

Table 1: Physical and Chemical Properties of Persicogenin



Property	Value	Source
Molecular Formula	C17H16O6	[1][2][3][4]
Molecular Weight	316.30 g/mol	[1][3]
Appearance	Solid	[1][2]
Color	Yellow	[4]
Melting Point	163 - 164 °C	[1][5]
167 - 169 °C	[3]	
Exact Mass	316.09468823 Da	[1]
Topological Polar Surface Area	85.2 Ų	[1]
Mass Composition	C 64.55%; H 5.10%; O 30.35%	[5]

Table 2: Chemical Identifiers for Persicogenin

Identifier	Value	Source
IUPAC Name	5-hydroxy-2-(3-hydroxy-4-methoxyphenyl)-7-methoxy-2,3-dihydrochromen-4-one	[1]
CAS Number	28590-40-1	[1][2][3][4][5]
PubChem CID	320054	[1]
Synonyms	3',5-Dihydroxy-4',7- dimethoxyflavanone, Eriodictyol-4',7-dimethyl ether	[1][3]

Solubility and Stock Solution Preparation

The solubility of **Persicogenin** is a critical factor for in vitro and in vivo studies. Detailed protocols for preparing solutions are provided below.

Table 3: Solubility of Persicogenin



Solvent System	Concentration	Observations
DMSO	50 mg/mL (158.07 mM)	Requires sonication; hygroscopic nature of DMSO can impact solubility.[2]
60 mg/mL (189.69 mM)	Sonication is recommended.[4]	
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 1.25 mg/mL (3.95 mM)	Clear solution.[2]
1 mg/mL (3.16 mM)	Sonication is recommended.[4]	
10% DMSO, 90% (20% SBE- β-CD in Saline)	≥ 1.25 mg/mL (3.95 mM)	Clear solution.[2]
10% DMSO, 90% Corn Oil	1.25 mg/mL (3.95 mM)	Suspended solution; requires sonication.[2]

Protocol 1: In Vitro Stock Solution (DMSO)

- Weigh the desired amount of solid **Persicogenin**.
- Add newly opened, anhydrous DMSO to the solid.
- To achieve a concentration of 50 mg/mL, use an appropriate volume of DMSO (e.g., 0.3161 mL for 10 mg of **Persicogenin**).[2]
- Use an ultrasonic bath to aid dissolution until a clear solution is obtained.[2][4]
- Storage: Store the stock solution at -80°C for up to 6 months or at -20°C for up to 1 month. Ensure the container is sealed to protect from moisture and light.[2]

Protocol 2: In Vivo Formulation (PEG300/Tween-80) This protocol is suitable for creating a clear solution for administration.

- Prepare a concentrated stock solution of **Persicogenin** in DMSO (e.g., 12.5 mg/mL).
- To prepare a 1 mL working solution, add 100 μ L of the DMSO stock solution to 400 μ L of PEG300 and mix thoroughly.



- Add 50 μL of Tween-80 to the mixture and mix again until uniform.
- Add 450 μL of saline to bring the final volume to 1 mL. The final concentration will be 1.25 mg/mL.[2]

Spectroscopic and Chromatographic Characterization

The structural elucidation of **Persicogenin** relies on a combination of spectroscopic and chromatographic techniques.

Table 4: Spectroscopic and Analytical Data

Technique	Information Provided
¹ H and ¹³ C NMR	Provides detailed information on the chemical environment of hydrogen and carbon atoms, confirming the flavanone skeleton and substitution patterns.[6][7]
Mass Spectrometry (MS)	Determines the molecular weight and elemental composition. Tandem MS (MS/MS) reveals fragmentation patterns useful for structural confirmation.[8][9]
Infrared (IR) Spectroscopy	Identifies characteristic functional groups such as hydroxyl (O-H), carbonyl (C=O), and aromatic (C-H, C=C) vibrations.[10][11][12]
UV-Vis Spectroscopy	Provides information about the electronic transitions within the molecule, characteristic of the flavonoid chromophore.
UPLC-ESI-MS/MS	A powerful hyphenated technique used for profiling flavonoids in complex mixtures, like plant extracts, by separating compounds and providing mass data.[9]

Protocol 3: General Protocol for Isolation and Purification from Plant Material

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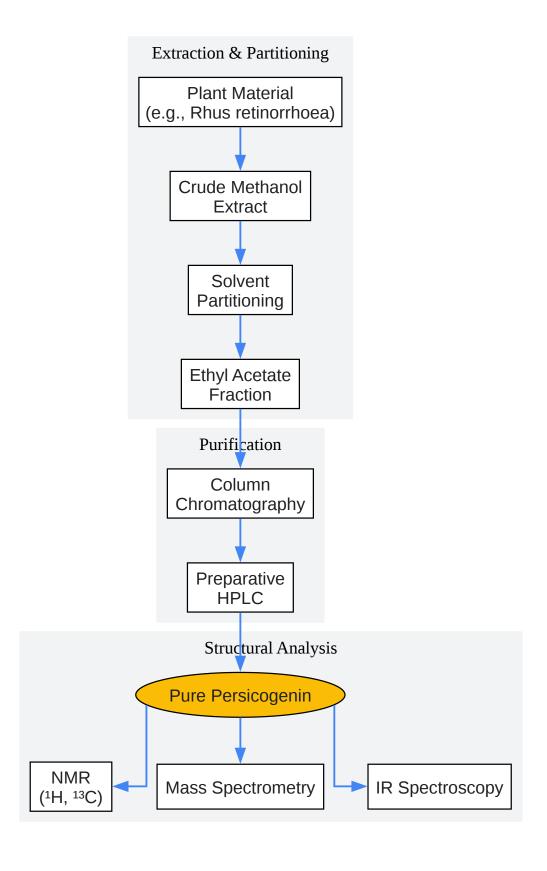




- Extraction: Dried and powdered plant material (e.g., from Rhus retinorrhoea) is extracted with a suitable solvent, such as methanol or ethanol, at room temperature or under reflux.
- Solvent Partitioning: The crude extract is concentrated under reduced pressure and then subjected to liquid-liquid partitioning with solvents of increasing polarity (e.g., hexane, chloroform, ethyl acetate, and n-butanol) to separate compounds based on their polarity.
 Flavonoids like **Persicogenin** are typically enriched in the ethyl acetate fraction.
- Chromatography: The enriched fraction is further purified using chromatographic techniques.
 - Column Chromatography: Silica gel or Sephadex LH-20 columns are commonly used, eluting with a gradient of solvents (e.g., hexane-ethyl acetate or chloroform-methanol).
 - High-Performance Liquid Chromatography (HPLC): Final purification is often achieved using preparative or semi-preparative HPLC with a C18 column and a mobile phase typically consisting of a mixture of water (often with a small percentage of formic acid) and methanol or acetonitrile.
- Characterization: The purified compound's structure is confirmed using spectroscopic methods as outlined in Table 4.

Workflow for Isolation and Characterization of Persicogenin





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Workflow for isolating and identifying **Persicogenin**.



Biological Activity and Mechanism of Action

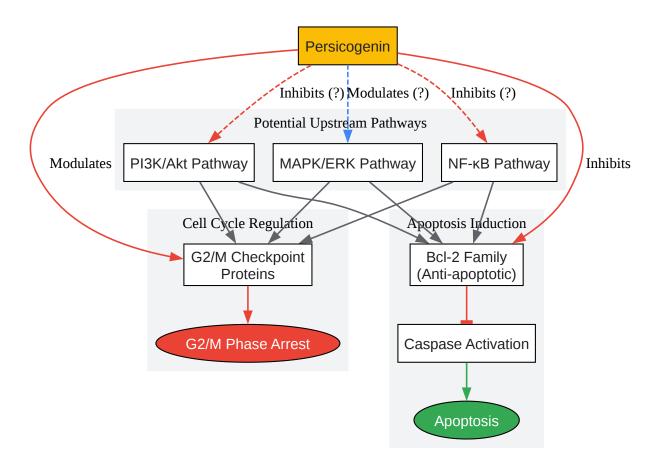
Persicogenin has been identified as a bioactive molecule with several pharmacological activities, most notably anticancer properties.[2][4][13]

- Anticancer Activity: Persicogenin demonstrates anticancer effects by inhibiting the proliferation of cancer cells.[2][4]
- Cell Cycle Arrest: Studies have shown that it can induce cell cycle arrest, primarily at the G2/M phase, in a dose-dependent manner in mouse tsFT210 cancer cells.[4]
- Other Activities: It has also been reported to have antimutagenic and antileishmanial activities.[4]

The precise signaling pathways through which **Persicogenin** exerts its effects are still under investigation. However, like other flavonoids, it is hypothesized to modulate key cellular signaling pathways involved in cell proliferation, apoptosis, and survival, such as the PI3K/Akt and MAPK/ERK pathways.[14][15]

Hypothesized Anticancer Signaling Pathway of Persicogenin





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Hypothesized mechanism of **Persicogenin**'s anticancer action.

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